Application Note: Advanced Amide Coupling Strategies for -Amino Ester Scaffolds

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Compound of Interest

Compound Name:	*Methyl 3-amino-5-phenylpentanoate*
CAS No.:	*129042-97-3*
Cat. No.:	*B2527638*

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Executive Summary & Strategic Context

Methyl 3-amino-5-phenylpentanoate is a critical

-amino acid derivative (specifically, the methyl ester of

-homophenylalanine).

-amino acids are increasingly prevalent in medicinal chemistry because they confer proteolytic stability to peptidomimetics and allow for unique folding patterns (e.g.,

-peptides forming helices).

However, coupling this specific substrate presents distinct challenges compared to standard

-amino acids:

- Steric Hindrance: The amine is located at the

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-position, often flanked by a side chain (the phenethyl group in this case), creating a more congested transition state than glycine or alanine derivatives.

- Nucleophilicity: While generally nucleophilic, the amine is often supplied as a salt (HCl or tosylate), requiring precise in situ neutralization to avoid suppressing the coupling rate.
- Side Reactions: Improper reagent stoichiometry with uronium salts (e.g., HATU) can lead to guanidinylation of the primary amine, permanently capping the sequence.

This guide details three validated protocols ranging from high-efficiency discovery chemistry to scalable, green process chemistry.

Critical Mechanistic Insights

The Substrate: **Methyl 3-amino-5-phenylpentanoate**

- Role: Nucleophile (Amine component).[1]
- Chirality: The C3 position is chiral. While

  -amino centers are less prone to racemization than

  -centers (due to the distance from the carbonyl), preserving the stereochemical integrity of the coupling partner (the carboxylic acid) is paramount.
- Stability: The methyl ester is stable under standard coupling conditions but sensitive to strong aqueous bases (hydrolysis risk) or strong Lewis acids.

Reagent Selection Matrix

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Feature	HATU / DIPEA	T3P (Propylphosphonic Anhydride)	EDC / HOBt
Primary Use	Difficult/Hindered Couplings	Scalable / Low Epimerization	Standard / Low Cost
Reactivity	Very High	High	Moderate
By-products	Water-soluble (mostly)	Water-soluble (Excellent)	Urea (can be difficult to remove)
Risk	Guanidinylation (if amine excess)	Low	Racemization (slow)
Green Score	Low (Peptide/DMF waste)	High (Ethyl Acetate compatible)	Moderate

Decision Logic & Workflow

The following diagram illustrates the decision process for selecting the optimal protocol based on your specific project phase and constraints.

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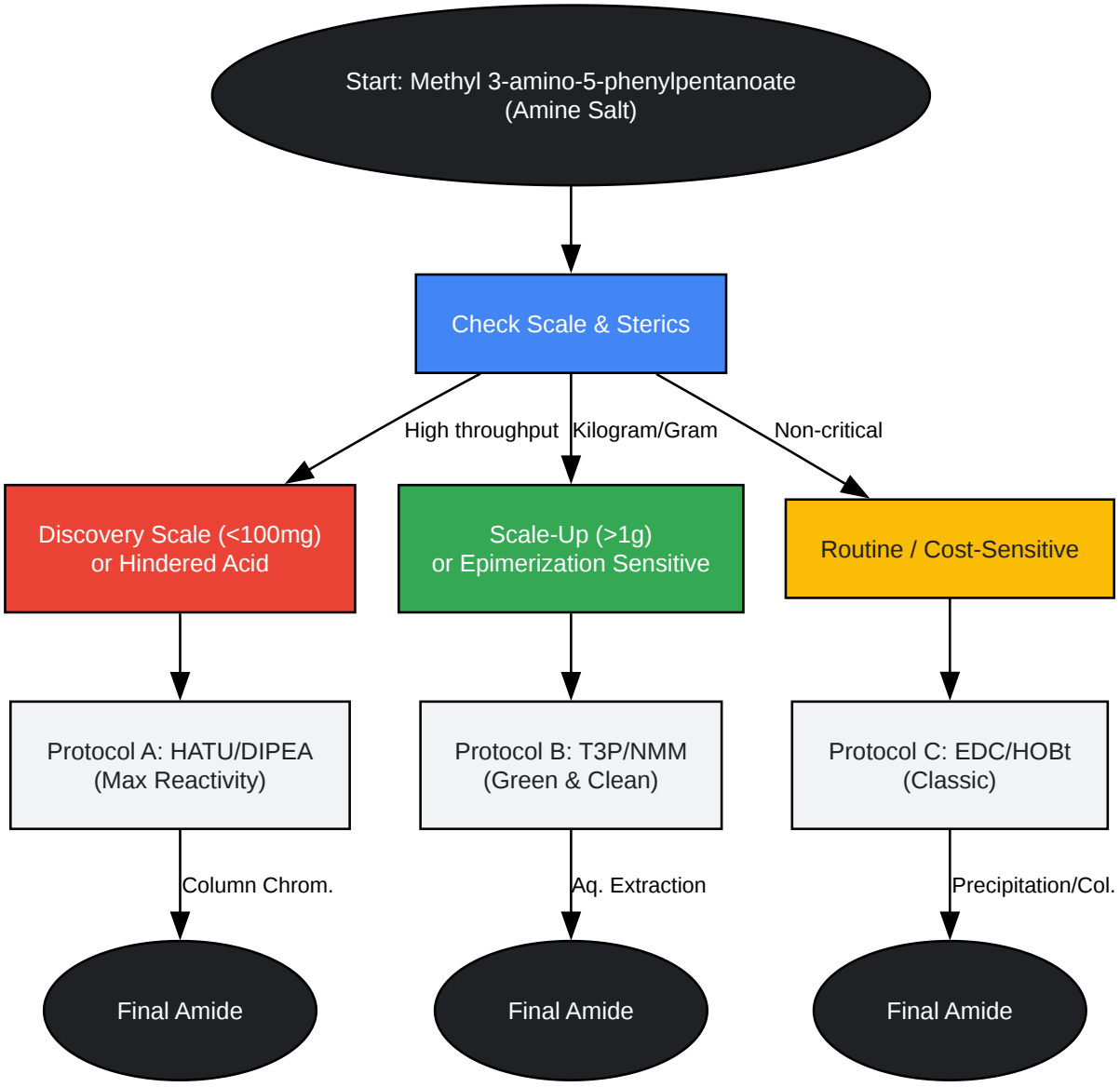

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Caption: Decision tree for selecting amide coupling reagents based on scale and steric demands.

Experimental Protocols

Protocol A: High-Efficiency Coupling (HATU)

Best for: Valuable intermediates, sterically hindered carboxylic acids, or small-scale discovery synthesis. Mechanism: Generates a highly reactive OAt-active ester.[2][3]

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Reagents:

- Carboxylic Acid (1.0 equiv)[4]
- **Methyl 3-amino-5-phenylpentanoate** (HCl salt) (1.1 equiv)
- HATU (1.1 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Solvent: Anhydrous DMF or DMAc.

Step-by-Step Procedure:

- Activation (Critical Step): Dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (0.1 M concentration relative to acid).
- Base Addition 1: Add 1.0 equiv of DIPEA. Stir at 0°C for 5–10 minutes. Note: This pre-activation ensures the acid is converted to the active ester before the amine is introduced, preventing HATU from reacting directly with the amine (guanidinylation).
- Amine Preparation: In a separate vial, dissolve **Methyl 3-amino-5-phenylpentanoate** HCl salt (1.1 equiv) in minimal DMF with 2.0 equiv of DIPEA.
- Coupling: Add the amine solution dropwise to the activated acid solution.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 1–2 hours. Monitor by LCMS.
- Workup: Dilute with EtOAc. Wash with 5% LiCl (aq) x3 (to remove DMF), followed by sat. $NaHCO_3$ and Brine.[4] Dry over Na_2SO_4.[4][5]

Protocol B: Scalable & Low-Epimerization (T3P)

Best for: Process chemistry (>1g), preventing racemization of the acid partner, and simplified workup (no chromatography). Mechanism: Propylphosphonic anhydride (T3P) acts as a dehydrating agent, forming a mixed anhydride.

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Reagents:

- Carboxylic Acid (1.0 equiv)[4]
- **Methyl 3-amino-5-phenylpentanoate** (HCl salt) (1.1 equiv)
- T3P (50% w/w in EtOAc or DMF) (1.5 equiv)
- Base: N-Methylmorpholine (NMM) or DIPEA (3.0 - 4.0 equiv)
- Solvent: Ethyl Acetate (EtOAc) or 2-MeTHF.

Step-by-Step Procedure:

- Slurry: Charge the reaction vessel with the Carboxylic Acid (1.0 equiv), **Methyl 3-amino-5-phenylpentanoate** HCl salt (1.1 equiv), and EtOAc (5–10 volumes).
- Base Addition: Add NMM (3.5 equiv) at 0°C. The mixture should become homogeneous or a fine suspension.
- T3P Addition: Add T3P solution (1.5 equiv) dropwise over 10 minutes. Note: T3P is not shock-sensitive, but the reaction is exothermic.
- Reaction: Stir at RT for 2–4 hours. T3P kinetics are slower than HATU but cleaner.
- Workup (The "Magic" Step): Add water. Separate layers. Wash organic layer with 0.5 M HCl (removes excess amine and T3P byproducts), then sat. $NaHCO_3$ (removes unreacted acid), then Brine.
- Isolation: Evaporate solvent. Often yields pure product without column chromatography.

Protocol C: Standard Carbodiimide (EDC/HOBt)

Best for: Routine couplings where cost is a driver and sterics are not extreme.

Reagents:

- Carboxylic Acid (1.0 equiv)[4]

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- **Methyl 3-amino-5-phenylpentanoate** (HCl salt) (1.0 equiv)
- EDC[2][5][6]·HCl (1.2 equiv)
- HOBt (anhydrous) (1.2 equiv)
- NMM (2.5 equiv)
- Solvent: DCM or DMF.[2][5][7]

Step-by-Step Procedure:

- Dissolution: Dissolve Acid, Amine Salt, and HOBt in DCM at 0°C.
- Neutralization: Add NMM (2.5 equiv).
- Coupling: Add EDC·HCl (1.2 equiv).
- Reaction: Stir at 0°C for 30 mins, then warm to RT overnight.
- Workup: Wash with 1M HCl, sat. $NaHCO_3$, and Brine.[4]

Troubleshooting & Optimization

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Observation	Root Cause	Corrective Action
Low Conversion	Amine salt not neutralized.	Ensure base stoichiometry is ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted"> 2.5 equiv (1 for acid, 1 for amine salt, 0.5 excess). Switch to stronger base (DIPEA) if using NMM.
Guanidinylation (+99 mass)	HATU reacted with Amine.[2] [3]	Strictly pre-activate the acid with HATU/Base for 5 mins before adding the amine. Do not mix HATU and Amine directly.
Racemization of Acid Partner	High basicity or slow coupling.	Switch to T3P (Protocol B) or use Collidine (weaker base) instead of DIPEA. Keep temp at 0°C longer.
Hydrolysis of Methyl Ester	pH too high during workup.	Avoid strong caustic washes (NaOH). Use $NaHCO_3$ or mild buffers.

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